

# A-Technical-Guide-to-Phenylmethanesulfonohydrazide-Properties-Synthesis-and-Applications

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## Compound of Interest

Compound Name: Phenylmethanesulfonohydrazide

CAS No.: 36331-57-4

Cat. No.: B1331378

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

**Phenylmethanesulfonohydrazide** is a versatile organic compound characterized by its unique assembly of a phenyl ring, a methanesulfonyl group, and a hydrazide moiety. This guide provides a comprehensive technical overview of its chemical identity, including its definitive IUPAC name, physicochemical properties, and detailed synthesis protocols. We delve into the mechanistic underpinnings of its synthesis and explore its significant applications in organic chemistry and medicinal drug development. This document is designed to serve as a foundational resource for researchers, offering both theoretical insights and practical, field-proven experimental methodologies.

## Part 1: Chemical Identity and Nomenclature

The precise identification of a chemical entity is paramount for scientific rigor and reproducibility. The compound in focus is structurally composed of a benzyl group attached to a

sulfonyl hydrazide functional group.

### 1.1. IUPAC Name and Chemical Identifiers

Based on the principles of chemical nomenclature, the definitive IUPAC name for the compound is **phenylmethanesulfonylhydrazide**. This name accurately reflects the connectivity of its constituent parts: a phenyl group attached to a methane bridge, which is in turn bonded to the sulfur atom of a sulfonylhydrazide group.

Identifier	Value	Reference
IUPAC Name	phenylmethanesulfonylhydrazide	[1]
CAS Number	36331-57-4	[2]
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> S	[3]
Molecular Weight	186.23 g/mol	[3]

### 1.2. Chemical Structure

The structural formula reveals a benzyl group (C<sub>6</sub>H<sub>5</sub>CH<sub>2</sub>-) covalently bonded to the sulfur atom of the sulfonylhydrazide (-SO<sub>2</sub>NHNH<sub>2</sub>) moiety. This structure imparts a unique combination of reactivity and stability to the molecule.

**Figure 1:** Chemical structure of **phenylmethanesulfonylhydrazide**.

## Part 2: Synthesis and Mechanistic Insights

The synthesis of **phenylmethanesulfonylhydrazide** is most commonly achieved through the reaction of phenylmethanesulfonyl chloride with hydrazine hydrate. This reaction is a classic example of nucleophilic acyl substitution at a sulfonyl center.

### 2.1. Causality in Experimental Design

The selection of reagents and conditions is critical for maximizing yield and purity.

- **Starting Material:** Phenylmethanesulfonyl chloride is the preferred starting material due to the high reactivity of the sulfonyl chloride group, which makes it an excellent electrophile.
- **Nucleophile:** Hydrazine hydrate serves as the nucleophile. It is typically used in excess (at least 2 molar equivalents) for two primary reasons: 1) to ensure the complete consumption of the sulfonyl chloride, and 2) to neutralize the hydrochloric acid (HCl) byproduct generated during the reaction, thus preventing the protonation and deactivation of the remaining hydrazine.[4]
- **Solvent and Temperature:** The reaction is often conducted in a solvent like tetrahydrofuran (THF) at controlled, low temperatures (e.g., 0-20°C).[5] This is crucial because the reaction is exothermic; controlling the temperature prevents side reactions and decomposition of the product.

## 2.2. Synthesis Workflow Diagram

The overall process from starting materials to the purified product can be visualized as follows:



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**Figure 2:** General workflow for the synthesis of **phenylmethanesulfonylhydrazide**.

## 2.3. Detailed Experimental Protocol

This protocol is adapted from established methods for the synthesis of analogous sulfonyl hydrazides.[5]

- **Setup:** Equip a three-necked round-bottomed flask with a mechanical stirrer, a dropping funnel, and a thermometer. Place the flask in an ice-salt bath.
- **Reagent Preparation:** Charge the flask with phenylmethanesulfonyl chloride (1.0 mole) and tetrahydrofuran (THF, 350 mL).
- **Reaction:** Cool the stirred mixture to 10-15°C. Prepare a solution of 85% hydrazine hydrate (2.2 moles) in water and add it dropwise via the dropping funnel, ensuring the internal temperature is maintained between 10°C and 20°C.
- **Completion:** After the addition is complete, continue stirring for an additional 15-20 minutes in the ice bath.
- **Workup:** Transfer the reaction mixture to a separatory funnel. The lower aqueous layer, containing excess hydrazine and hydrazine hydrochloride, is drawn off and discarded.
- **Purification:** Filter the upper THF layer to remove any suspended solids. Vigorously stir the clear filtrate while slowly adding two volumes of distilled water. **Phenylmethanesulfonylhydrazide** will precipitate as a white crystalline solid.
- **Isolation:** Collect the product by vacuum filtration through a Büchner funnel, wash several times with distilled water, and air-dry. For higher purity, the crude product can be recrystallized from a hot methanol/water mixture.[5]

## Part 3: Applications in Research and Drug Development

Sulfonyl hydrazides are highly versatile reagents in organic synthesis and have garnered significant interest in medicinal chemistry.[6] Their stability and predictable reactivity make them valuable building blocks.[7]

### 3.1. Role in Organic Synthesis

**Phenylmethanesulfonylhydrazide** serves as a crucial reagent in several synthetic transformations:

- **Sulfonyl Source:** It is an effective precursor for generating sulfonyl radicals, which can participate in a wide range of cross-coupling and cyclization reactions to form C-S bonds, a key structural motif in many pharmaceuticals.[\[6\]](#)[\[8\]](#)
- **Protecting Group:** The hydrazide moiety can react with aldehydes and ketones to form hydrazones. This reaction is reversible, making it a useful method for protecting carbonyl groups during multi-step syntheses.

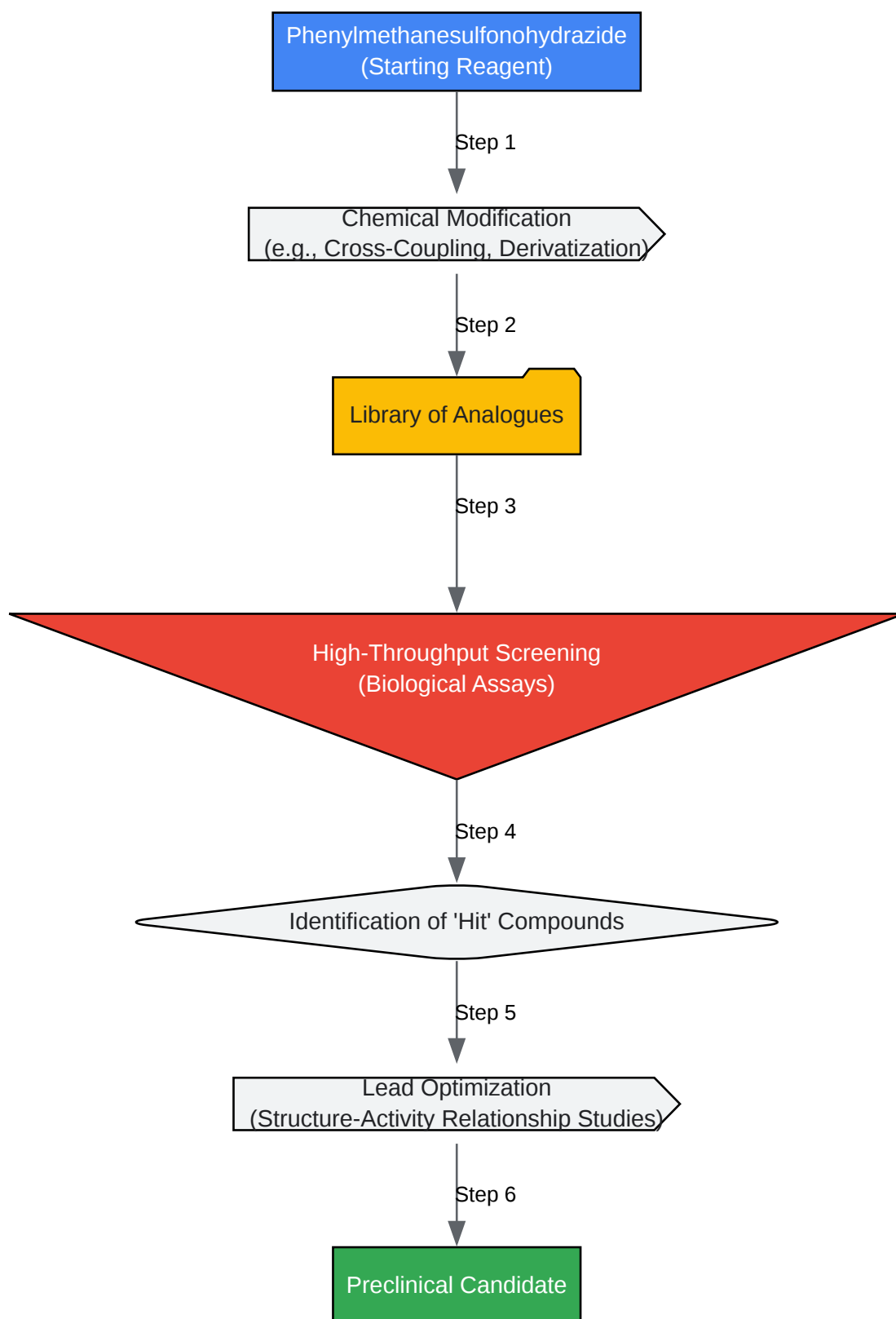
### 3.2. Significance in Medicinal Chemistry and Drug Development

The sulfonyl hydrazide scaffold is a privileged structure in drug design.

- **Enzyme Inhibition:** Many drugs function by inhibiting specific enzymes involved in disease pathways.[\[9\]](#) The sulfonyl group can act as a hydrogen bond acceptor and engage in critical interactions within an enzyme's active site. **Phenylmethanesulfonylhydrazide** and its derivatives are investigated as potential small molecule inhibitors for various enzymes.[\[10\]](#) [\[11\]](#) Small molecule inhibitors are often preferred in drug development due to their favorable pharmacological properties.[\[10\]](#)
- **Bioisosteric Replacement:** The sulfonyl group can be used as a bioisostere for other functional groups to improve a drug candidate's metabolic stability and pharmacokinetic profile.[\[12\]](#)
- **Scaffold for Library Synthesis:** Its structure serves as a versatile starting point for creating libraries of more complex molecules for high-throughput screening in drug discovery programs.

### 3.3. Logical Pathway: From Reagent to Therapeutic Candidate

The utility of **phenylmethanesulfonylhydrazide** in drug discovery follows a logical progression, from a simple building block to a complex, biologically active molecule.



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**Figure 3:** Conceptual workflow from starting material to drug candidate.

## Conclusion

**Phenylmethanesulfonylhydrazide**, correctly identified by its IUPAC name, is more than a simple organic molecule. It is a potent and versatile tool in the arsenal of synthetic and medicinal chemists. Its straightforward synthesis, coupled with the reactive yet stable nature of its functional groups, makes it an invaluable precursor for constructing complex molecular architectures. As research continues to uncover new therapeutic targets, the demand for versatile building blocks like **phenylmethanesulfonylhydrazide** will undoubtedly grow, solidifying its role in the future of drug discovery and development.

## References

- Synthetic relevance and mechanistic insights of sulfonylation reactions using sulfonylhydrazides. (n.d.). Taylor & Francis Online. Retrieved January 12, 2026, from [[Link](#)]
- Application of Sulfonyl in Drug Design. (n.d.). Semantic Scholar. Retrieved January 12, 2026, from [[Link](#)]
- Facile Synthesis of Sulfonyl Chlorides/Bromides from Sulfonyl Hydrazides. (2021). MDPI. Retrieved January 12, 2026, from [[Link](#)]
- Applications of sulfonyl hydrazides in radical cyclization of alkenes. (2023). Royal Society of Chemistry. Retrieved January 12, 2026, from [[Link](#)]
- N-(2-(hydroxymethyl)phenyl)methanesulfonamide. (n.d.). PubChem. Retrieved January 12, 2026, from [[Link](#)]
- Small Molecule-Based Enzyme Inhibitors in the Treatment of Primary Hyperoxalurias. (2021). MDPI. Retrieved January 12, 2026, from [[Link](#)]
- p-Toluenesulfonylhydrazide. (n.d.). Organic Syntheses. Retrieved January 12, 2026, from [[Link](#)]
- How can I reduce the formation of a dimer in sulfonyl-hydrazide synthesis? (2015). ResearchGate. Retrieved January 12, 2026, from [[Link](#)]
- hydrazine hydrate. (n.d.). Organic Syntheses. Retrieved January 12, 2026, from [[Link](#)]

- Phenyl methane sulphate. (n.d.). PubChem. Retrieved January 12, 2026, from [[Link](#)]
- Procedure for the synthesis of (E)-(2-Chlorobenzylidene)hydrazine. (n.d.). Organic Syntheses. Retrieved January 12, 2026, from [[Link](#)]
- Process of preparing organic sulfonyl hydrazides. (1958). Google Patents.
- Enzyme Inhibition by Drugs. (2022). YouTube. Retrieved January 12, 2026, from [[Link](#)]
- DMSO-Perturbing Assay for Identifying Promiscuous Enzyme Inhibitors. (2015). PMC - NIH. Retrieved January 12, 2026, from [[Link](#)]
- Phenylmethylsulfonyl Fluoride. (n.d.). PubChem. Retrieved January 12, 2026, from [[Link](#)]

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1. Phenylmethylsulfonyl Fluoride | C<sub>7</sub>H<sub>7</sub>FO<sub>2</sub>S | CID 4784 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
2. phenylmethanesulfonohydrazide | 36331-57-4 [[chemicalbook.com](https://chemicalbook.com)]
3. N'-PHENYLMETHANESULFONOHYDRAZIDE CAS#: 109425-98-1 [[m.chemicalbook.com](https://m.chemicalbook.com)]
4. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
5. Organic Syntheses Procedure [[orgsyn.org](https://orgsyn.org)]
6. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
7. [tandfonline.com](https://tandfonline.com) [[tandfonline.com](https://tandfonline.com)]
8. Applications of sulfonyl hydrazides in radical cyclization of alkenes - Organic & Biomolecular Chemistry (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
9. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]

- [10. Small Molecule-Based Enzyme Inhibitors in the Treatment of Primary Hyperoxalurias - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [11. bocsci.com \[bocsci.com\]](#)
- [12. Application of Sulfonyl in Drug Design | Semantic Scholar \[semanticscholar.org\]](#)
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